Akt-IN-6: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Akt-IN-6*
Cat. No.:	*B10824944*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Akt-IN-6**, a potent pan-Akt inhibitor. The document details its chemical structure, physicochemical properties, mechanism of action, and relevant experimental protocols, serving as a vital resource for professionals engaged in cancer research and drug development.

Core Chemical Properties and Structure

Akt-IN-6 is a small molecule inhibitor targeting all three isoforms of the Akt kinase (Akt1, Akt2, and Akt3) with high potency.[1][2] Its fundamental chemical and physical properties are summarized below.

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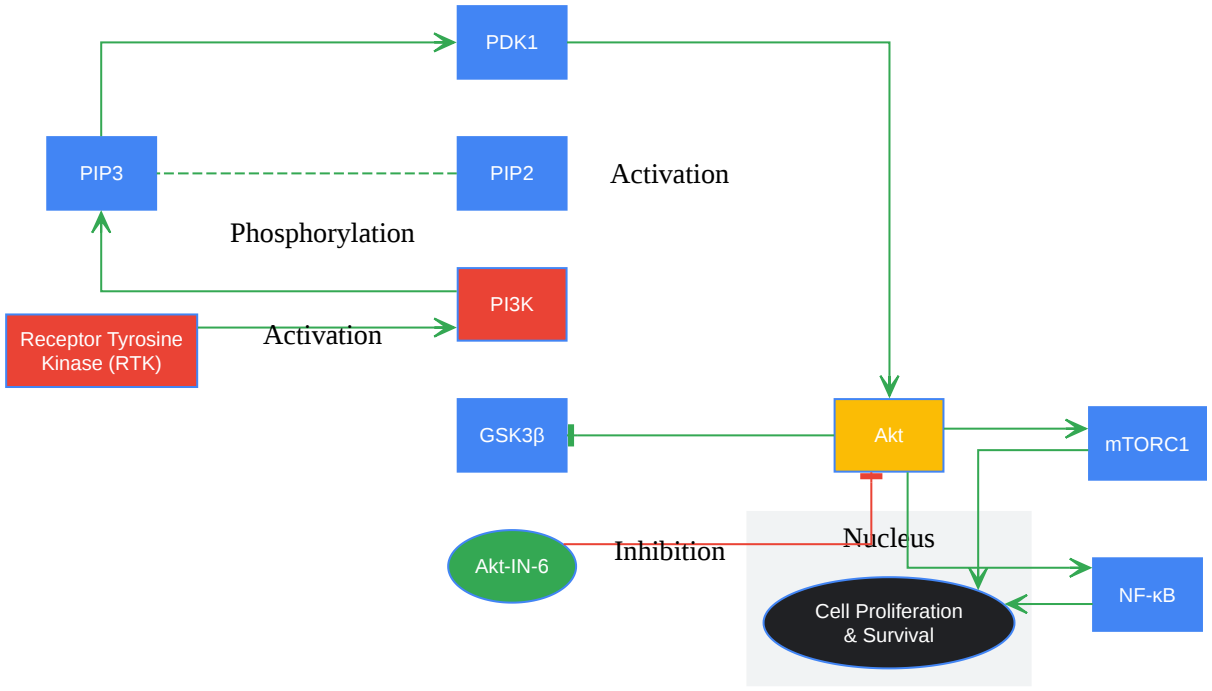
Property	Value	Source
CAS Number	1430056-54-4	[1]
Molecular Formula	C22H20FN5O	[1][2]
Molecular Weight	389.43 g/mol	[1][2]
Appearance	Solid (Yellow to brown)	[1]
Purity	99.51%	[2]
Solubility	DMSO: 125 mg/mL (320.98 mM)	[1]
SMILES	N#CC1=C(C2=CC3=C(C(N(--INVALID-LINK--CN)C3)=O)C=C2)N(C)N=C1	[1]

Mechanism of Action and Signaling Pathway

Akt-IN-6 functions as a potent, pan-Akt inhibitor, targeting Akt1, Akt2, and Akt3 with IC50 values of less than 500 nM for all three isoforms.[1][2] Akt, a serine/threonine kinase, is a central node in the PI3K/Akt/mTOR signaling pathway, which is crucial for regulating cell growth, proliferation, survival, and metabolism.[1] Dysregulation of this pathway is a frequent event in many human cancers, making Akt a prime target for therapeutic intervention.

By inhibiting Akt, **Akt-IN-6** can modulate the activity of a multitude of downstream effector proteins. This interference with the PI3K/Akt/mTOR signaling cascade can lead to the induction of apoptosis and the inhibition of tumor cell proliferation.

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Diagram 1: Simplified PI3K/Akt/mTOR signaling pathway indicating the inhibitory action of **Akt-IN-6**.

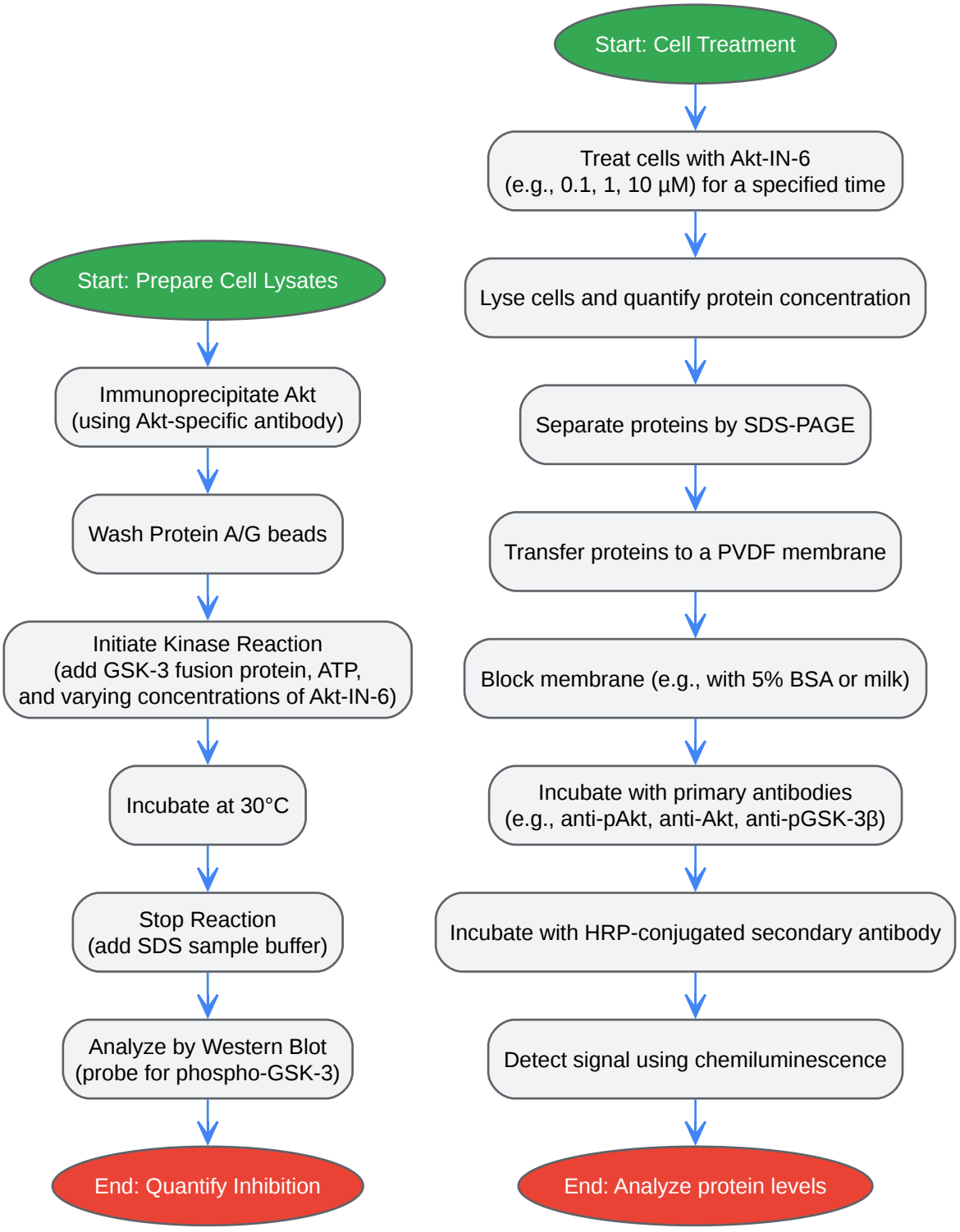
Experimental Protocols

The following are representative protocols for key experiments used to characterize the activity of Akt inhibitors like **Akt-IN-6**. Researchers should optimize these protocols for their specific cell lines and experimental conditions.

Kinase Activity Assay

This assay quantifies the enzymatic activity of Akt in the presence of an inhibitor.

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